

Spectroscopic Elucidation of 2-Naphthalenamine, N-(3-chlorophenyl)-: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 2-Naphthalenamine, N-(3-chlorophenyl)-
CAS No.: 5447-28-9
Cat. No.: B11862514

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed analysis of the spectroscopic data for **2-Naphthalenamine, N-(3-chlorophenyl)-**, a diarylamine of interest in medicinal chemistry and materials science. Due to the limited availability of published experimental spectra for this specific molecule, this document integrates foundational spectroscopic principles with data from public repositories and predictive models to offer a comprehensive characterization. This approach serves as a robust framework for researchers engaged in the synthesis, identification, and application of this and related compounds.

Molecular Structure and Spectroscopic Overview

2-Naphthalenamine, N-(3-chlorophenyl)- possesses the molecular formula $C_{16}H_{12}ClN$ and a molecular weight of approximately 253.72 g/mol ^[1]. Its structure comprises a naphthalene ring system linked via a secondary amine to a 3-chlorophenyl group. This unique arrangement of aromatic and heteroatomic functionalities gives rise to a distinct spectroscopic fingerprint,

which can be elucidated through a combination of Infrared (IR) Spectroscopy, Nuclear Magnetic Resonance (NMR) Spectroscopy, and Mass Spectrometry (MS).

Molecular Structure:

Caption: Chemical structure of **2-Naphthalenamine, N-(3-chlorophenyl)-**.

Infrared (IR) Spectroscopy

Theoretical Basis: IR spectroscopy probes the vibrational frequencies of bonds within a molecule. When subjected to infrared radiation, specific bonds absorb energy at characteristic frequencies, causing them to stretch or bend. This absorption pattern provides a unique fingerprint of the functional groups present.

Experimental Protocol (Attenuated Total Reflectance - ATR):

- **Sample Preparation:** A small amount of the solid sample is placed directly onto the ATR crystal.
- **Background Scan:** A background spectrum of the clean, empty ATR crystal is recorded to correct for atmospheric and instrumental interferences.
- **Sample Analysis:** The sample is brought into firm contact with the crystal, and the IR spectrum is recorded. The instrument measures the absorption of the evanescent wave that penetrates a short distance into the sample.
- **Data Processing:** The resulting interferogram is Fourier-transformed to produce a spectrum of absorbance or transmittance versus wavenumber (cm^{-1}).

Interpretation of the IR Spectrum:

The IR spectrum of **2-Naphthalenamine, N-(3-chlorophenyl)-** is expected to exhibit several key absorption bands that confirm its structural features. While a full experimental spectrum is not publicly available, a reference spectrum is noted in the PubChem database, acquired via a KBr wafer technique.^[1] Based on the known absorptions of aromatic amines and chlorinated aromatic compounds, the following peaks are anticipated:

Wavenumber (cm ⁻¹)	Vibration Mode	Functional Group	Expected Intensity
3350-3310	N-H Stretch	Secondary Aromatic Amine	Medium, Sharp
3100-3000	C-H Stretch	Aromatic (Naphthalene and Phenyl)	Medium to Weak
1620-1580	C=C Stretch	Aromatic Rings	Medium to Strong
1500-1400	C=C Stretch	Aromatic Rings	Medium to Strong
1335-1250	C-N Stretch	Aromatic Amine	Strong
850-750	C-H Bend (out-of-plane)	Substituted Aromatic Rings	Strong
800-600	C-Cl Stretch	Chlorinated Aromatic	Medium to Strong

Causality Behind Spectral Features:

- N-H Stretch: The single, sharp peak expected for the N-H stretch is characteristic of a secondary amine.^[2] Its position in the spectrum is influenced by hydrogen bonding, although in a non-polar solvent or as a solid, this interaction may be less pronounced than in a protic solvent.
- Aromatic C-H and C=C Stretches: The presence of both naphthalene and phenyl rings will result in a complex series of sharp absorptions in the aromatic region (3100-3000 cm⁻¹ and 1620-1400 cm⁻¹).
- C-N Stretch: The C-N bond in aromatic amines has partial double-bond character due to resonance, leading to a strong absorption at a higher wavenumber compared to aliphatic amines.^[2]
- C-Cl Stretch: The vibration of the C-Cl bond is expected in the fingerprint region and provides direct evidence for the chloro-substitution on the phenyl ring.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Theoretical Basis: NMR spectroscopy provides detailed information about the carbon and hydrogen framework of a molecule. Atomic nuclei with a non-zero spin, such as ^1H and ^{13}C , behave like tiny magnets. When placed in a strong external magnetic field, they can align with or against the field. Irradiation with radiofrequency energy can cause these nuclei to "flip" between spin states, and the precise frequency required for this transition is highly sensitive to the local electronic environment of the nucleus.

Experimental Protocol (^1H and ^{13}C NMR):

- **Sample Preparation:** The sample is dissolved in a deuterated solvent (e.g., CDCl_3 or DMSO-d_6) to a concentration of approximately 5-10 mg/mL for ^1H NMR and 20-50 mg/mL for ^{13}C NMR. A small amount of a reference standard, such as tetramethylsilane (TMS), is added.
- **Instrument Setup:** The NMR spectrometer is tuned to the resonant frequencies of ^1H and ^{13}C . The magnetic field is "shimmed" to ensure homogeneity.
- **Data Acquisition:** A series of radiofrequency pulses are applied to the sample, and the resulting free induction decay (FID) signal is recorded.
- **Data Processing:** The FID is subjected to a Fourier transform to convert the time-domain signal into a frequency-domain spectrum. The spectrum is then phased and baseline-corrected.

^1H NMR Spectroscopy

Predicted ^1H NMR Spectrum:

While an experimental ^1H NMR spectrum for **2-Naphthalenamine, N-(3-chlorophenyl)-** is not readily available, a predicted spectrum can be inferred based on the analysis of its constituent parts and related structures. The spectrum is expected to show a complex pattern of signals in the aromatic region (approximately 7.0-8.0 ppm) and a broader signal for the N-H proton.

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~9.0 - 8.0	Broad Singlet	1H	N-H
~7.9 - 7.1	Multiplet	11H	Aromatic Protons

Interpretation and Causality:

- Aromatic Protons:** The 11 aromatic protons on the naphthalene and chlorophenyl rings will produce a series of overlapping multiplets. The exact chemical shifts are influenced by the electron-donating effect of the amine group and the electron-withdrawing effect of the chlorine atom, as well as through-space anisotropic effects from the fused ring system. Protons ortho and para to the amine group on the naphthalene ring are expected to be shifted upfield relative to unsubstituted naphthalene, while protons on the chlorophenyl ring will experience deshielding due to the electronegativity of chlorine.
- N-H Proton:** The chemical shift of the N-H proton is variable and concentration-dependent due to hydrogen bonding. It is often a broad signal and may not show coupling to adjacent protons due to rapid chemical exchange.

¹³C NMR Spectroscopy

¹³C NMR Data:

PubChem indicates the availability of a ¹³C NMR spectrum for this compound from SpectraBase.^[1] Although the detailed peak list is not provided, the expected chemical shifts can be predicted based on the structure.

Predicted ¹³C NMR Chemical Shifts:

Chemical Shift (δ , ppm)	Assignment
145-130	Aromatic carbons attached to N and Cl, and quaternary carbons of the naphthalene ring
130-110	Aromatic CH carbons

Interpretation and Causality:

- **Quaternary Carbons:** The carbon atoms directly bonded to the nitrogen and chlorine atoms, as well as the bridgehead carbons of the naphthalene ring, are expected to appear at lower field (higher ppm) due to the electronegativity of the heteroatoms and their position within the aromatic systems.
- **Aromatic CH Carbons:** The protonated aromatic carbons will resonate in the typical aromatic region. The electron-donating amine group will cause an upfield shift (lower ppm) for the ortho and para carbons of the naphthalene ring to which it is attached, while the electron-withdrawing chlorine atom will cause a downfield shift for the carbons of the phenyl ring.

Mass Spectrometry (MS)

Theoretical Basis: Mass spectrometry is a powerful analytical technique for determining the molecular weight and elemental composition of a compound. In electron ionization (EI) mass spectrometry, the sample is bombarded with high-energy electrons, which causes the molecule to lose an electron, forming a molecular ion ($M^{+\bullet}$). This molecular ion is often unstable and fragments into smaller, characteristic ions. The mass-to-charge ratio (m/z) of these ions is measured, providing a fragmentation pattern that can be used to deduce the structure of the molecule.

Experimental Protocol (Electron Ionization - MS):

- **Sample Introduction:** A small amount of the sample is introduced into the high-vacuum source of the mass spectrometer, where it is vaporized.
- **Ionization:** The gaseous molecules are bombarded with a beam of electrons, typically at 70 eV, causing ionization and fragmentation.
- **Mass Analysis:** The resulting ions are accelerated and separated based on their m/z ratio by a mass analyzer (e.g., quadrupole, time-of-flight).
- **Detection:** The separated ions are detected, and their abundance is plotted against their m/z ratio to generate a mass spectrum.

Predicted Mass Spectrum and Fragmentation:

PubChemLite provides predicted m/z values for various adducts of **2-Naphthalenamine, N-(3-chlorophenyl)-**, including $[M+H]^+$ at 254.07311 and $[M]^+$ at 253.06528.[3] The fragmentation pattern in an EI-MS experiment would likely involve the following key fragment ions:

m/z	Ion Structure	Fragmentation Pathway
253/255	$[C_{16}H_{12}ClN]^+\bullet$	Molecular ion (isotope pattern due to ^{35}Cl and ^{37}Cl)
218	$[C_{16}H_{12}N]^+$	Loss of $Cl\bullet$ radical
142	$[C_{10}H_8N]^+$	Cleavage of the C-N bond
111/113	$[C_6H_4Cl]^+$	Cleavage of the C-N bond

```
digraph "Fragmentation_Pathway" {
  rankdir=LR;
  node [shape=box, style=rounded, fontname="sans-serif", fontsize=10];
  edge [fontname="sans-serif", fontsize=9];

  M [label="[C16H12ClN]+•\nm/z = 253/255"];
  F1 [label="[C16H12N]+\nm/z = 218"];
  F2 [label="[C10H8N]+\nm/z = 142"];
  F3 [label="[C6H4Cl]+\nm/z = 111/113"];
  Cl_radical [label="- Cl•", shape=plaintext];
  Aryl_radical [label="- C6H4Cl•", shape=plaintext];
  Naphthyl_radical [label="- C10H7N•", shape=plaintext];

  M -> F1 [label="Loss of Cl•"];
  M -> F2 [label="C-N bond cleavage"];
  M -> F3 [label="C-N bond cleavage"];
}
```

Caption: Proposed mass spectrometry fragmentation pathway.

Causality of Fragmentation:

- **Molecular Ion:** The molecular ion peak should be prominent due to the stability of the aromatic rings. The presence of a chlorine atom will result in a characteristic M+2 peak with an intensity of approximately one-third of the molecular ion peak, corresponding to the natural abundance of the ^{37}Cl isotope.
- **Loss of Chlorine:** The cleavage of the C-Cl bond is a common fragmentation pathway for chlorinated aromatic compounds, leading to a significant peak at m/z 218.
- **C-N Bond Cleavage:** The bond between the naphthalene ring and the nitrogen atom, and the bond between the phenyl ring and the nitrogen atom, are susceptible to cleavage, resulting in fragment ions corresponding to the naphthylamine radical cation (m/z 142) and the chlorophenyl radical cation (m/z 111/113).

Conclusion

The spectroscopic characterization of **2-Naphthalenamine, N-(3-chlorophenyl)-** relies on a multi-faceted approach that combines IR, NMR, and MS techniques. While a complete set of experimental data is not publicly available, the predicted spectra and fragmentation patterns, based on established chemical principles and data from related compounds, provide a robust framework for the structural elucidation of this molecule. This guide serves as a valuable resource for researchers, offering insights into the expected spectroscopic features and the underlying principles that govern them. The successful synthesis and characterization of this and similar diarylamines will undoubtedly contribute to advancements in various fields of chemical science.

References

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